Mass Spectrometry of Anastrozole Related Compound A: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*2,2'-(5-Methyl-1,3-phenylene)bis(2-methylpropanenitrile)*
CAS No.:	*120511-72-0*
Cat. No.:	*B193203*

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This technical guide provides a comprehensive overview of the mass spectrometric analysis of Anastrozole Related Compound A, a known process-related impurity of the aromatase inhibitor Anastrozole. Understanding the mass spectrometric behavior of this compound is crucial for the development of robust analytical methods for impurity profiling and quality control in the pharmaceutical industry.

Chemical Identity of Anastrozole Related Compound A

Anastrozole Related Compound A is chemically identified as **2,2'-(5-methyl-1,3-phenylene)bis(2-methylpropanenitrile)**.[1][2] It is a significant process impurity that needs to be monitored and controlled during the synthesis of Anastrozole.

Table 1: Physicochemical Properties of Anastrozole Related Compound A

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Property	Value
Chemical Name	2,2'-(5-methyl-1,3-phenylene)bis(2-methylpropanenitrile)
Synonyms	Impurity II, 3,5-Bis(2-cyanoprop-2-yl)toluene
Molecular Formula	$C_{15}H_{18}N_2$
Molecular Weight	226.32 g/mol
CAS Number	120511-72-0

Mass Spectrometric Fragmentation Analysis

Mass spectrometry, particularly coupled with gas chromatography (GC-MS) or liquid chromatography (LC-MS/MS), is a powerful technique for the identification and characterization of Anastrozole and its related compounds.

Under electron ionization (EI) conditions in GC-MS, Anastrozole Related Compound A exhibits a characteristic fragmentation pattern. The molecular ion peak ($[M]^+$) is observed at a mass-to-charge ratio (m/z) of 226.[3][4]

Table 2: Key Mass Fragments of Anastrozole Related Compound A (Impurity II) from GC-MS Analysis[3]

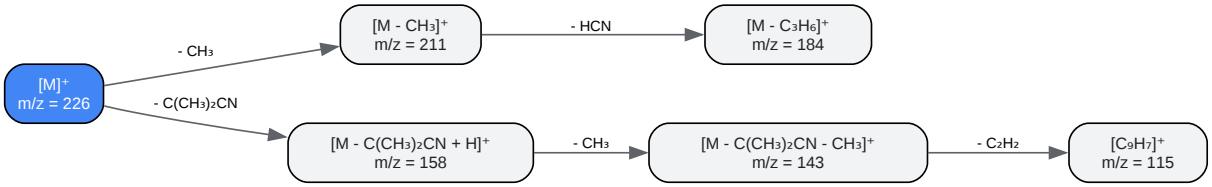
m/z	Proposed Fragment
226	$[M]^+$
211	$[M - CH_3]^+$
184	$[M - C_3H_6]^+$
158	$[M - C(CH_3)_2CN + H]^+$
143	$[M - C(CH_3)_2CN - CH_3]^+$
115	$[C_9H_7]^+$ (Tropylium ion)

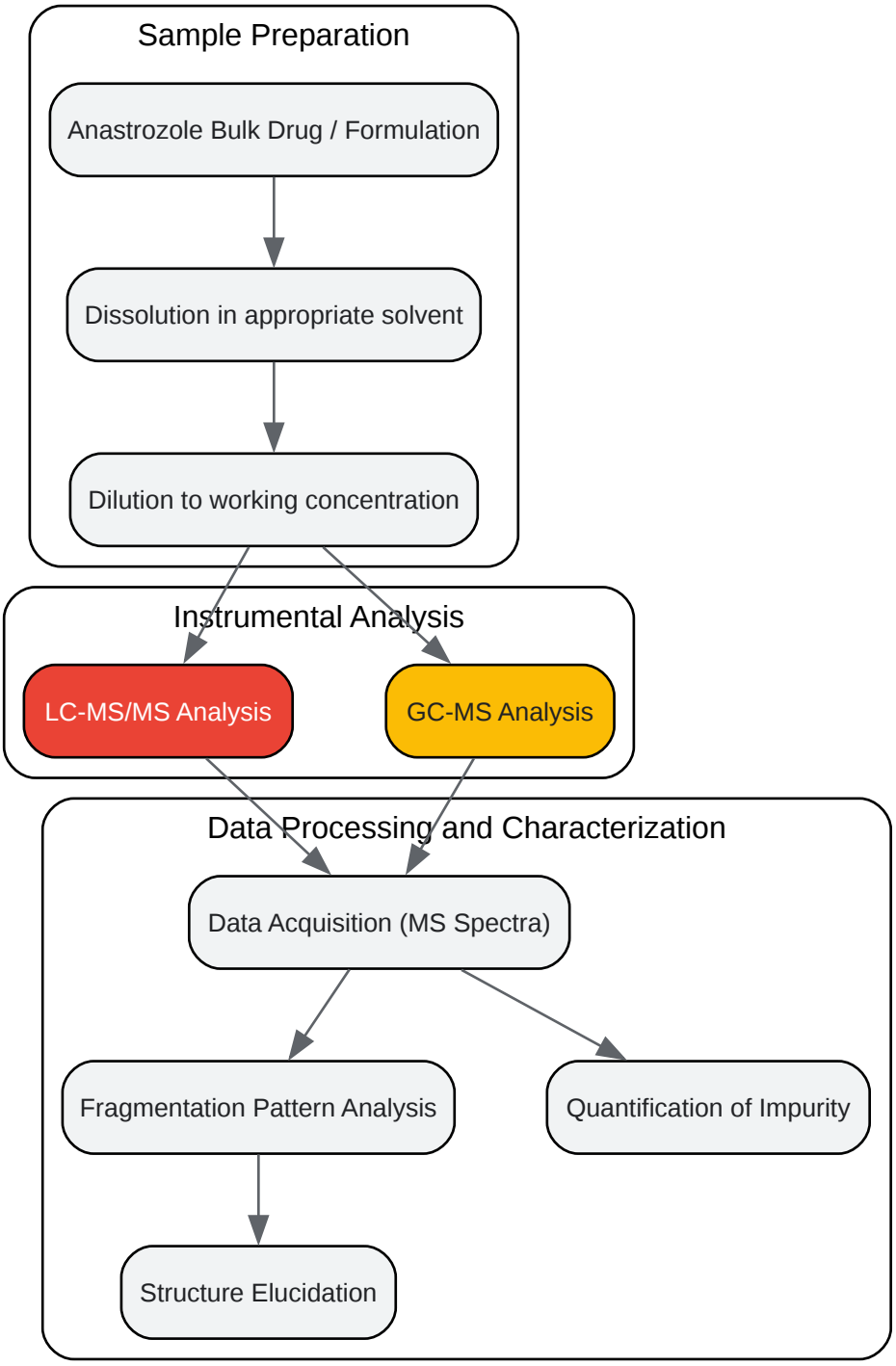
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Proposed Fragmentation Pathway

The fragmentation of Anastrozole Related Compound A is initiated by the loss of a methyl group to form a stable benzylic carbocation. Subsequent fragmentations involve neutral losses and rearrangements common to aromatic nitrile compounds.

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